

Application Notes and Protocols: Preparation of Chemical Compound Stock Solutions in DMSO

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Compound of Interest

Compound Name: Ro 0437626

Cat. No.: B1679425

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The preparation of accurate and stable stock solutions is a critical first step in many scientific experiments, particularly in the fields of pharmacology, cell biology, and drug discovery. Dimethyl sulfoxide (DMSO) is a widely used solvent for dissolving a broad range of chemical compounds due to its high solubilizing power and miscibility with aqueous solutions. However, the specific properties of the compound of interest are crucial for developing a precise and reliable protocol.

Important Note: Extensive searches for the compound "Ro 04-37626" did not yield any publicly available information regarding its physicochemical properties, mechanism of action, or established protocols for its handling. It is highly recommended to verify the compound name and CAS number to ensure the accuracy of the intended substance. The following protocol is a general guideline for preparing stock solutions of chemical compounds in DMSO and should be adapted based on the specific properties of the actual compound being used.

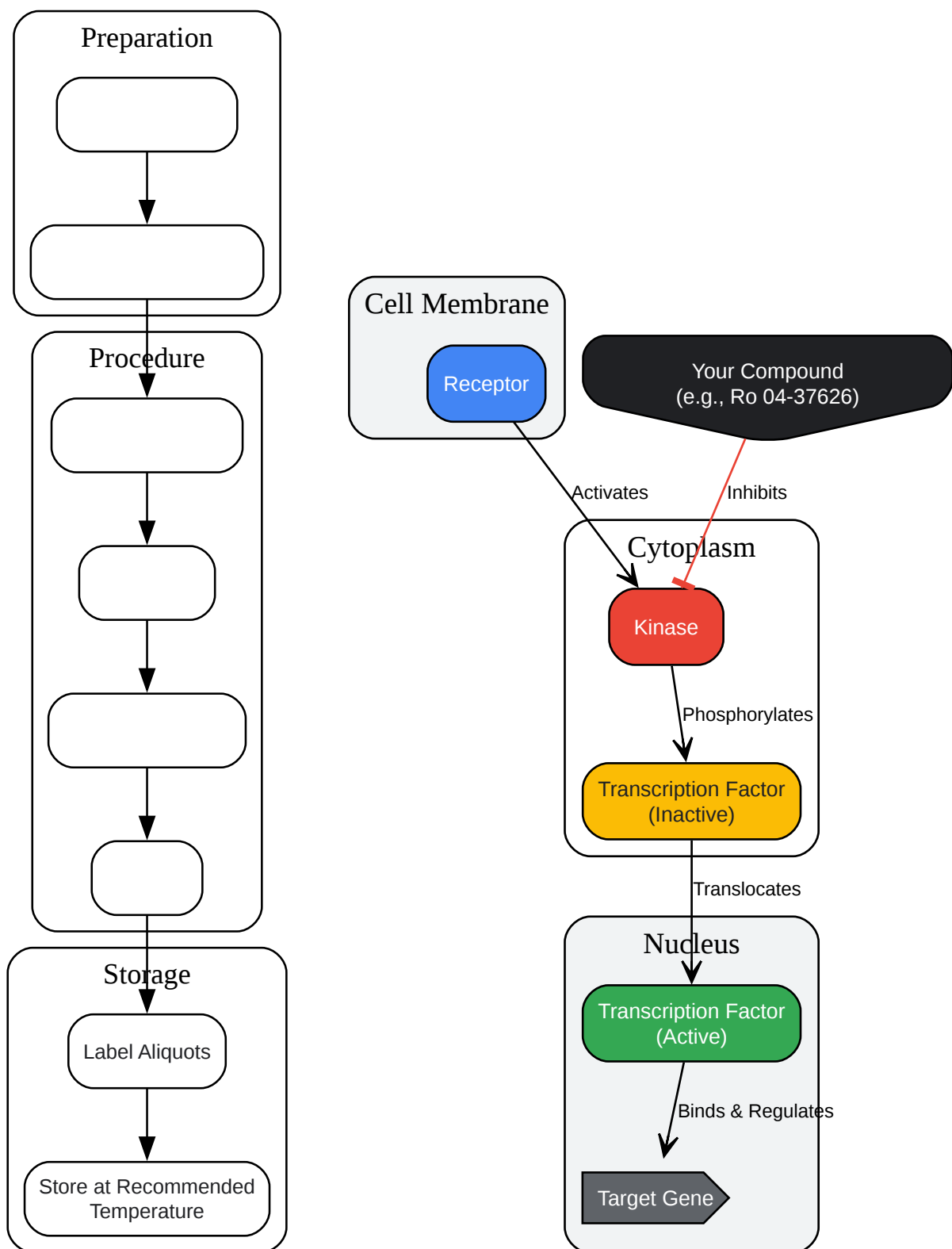
General Protocol for Preparing a Stock Solution in DMSO

This protocol outlines the steps to prepare a stock solution of a chemical compound in DMSO. The example calculation is for preparing a 10 mM stock solution.

Materials:

- Chemical compound powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials (amber or covered with foil to protect light-sensitive compounds)
- Calibrated micropipettes and sterile pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Experimental Workflow:



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